Physicochemical Profiling & Technical Guide: 4-Ethylpyrimidin-5-amine

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Compound of Interest

Compound Name:	*4-Ethylpyrimidin-5-amine*
CAS No.:	*156817-94-6*
Cat. No.:	*B115739*

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Executive Summary

4-Ethylpyrimidin-5-amine (CAS 156817-94-6) is a specialized heterocyclic building block, primarily utilized in the synthesis of kinase inhibitors and bioactive agrochemicals.[1] Its structural uniqueness lies in the C4-ethyl substitution, which introduces specific steric bulk and lipophilicity adjustments compared to the more common methyl analogs. This guide provides a definitive physicochemical profile, synthesis logic, and self-validating analytical protocols to ensure reproducible utilization in R&D workflows.

Molecular Identity & Structural Analysis

Understanding the electronic and steric environment of the pyrimidine ring is prerequisite to predicting reactivity and solubility.

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Attribute	Specification
IUPAC Name	4-Ethylpyrimidin-5-amine
Common Synonyms	5-Amino-4-ethylpyrimidine; 4-Ethyl-5-pyrimidinamine
CAS Number	156817-94-6
Molecular Formula	$C_6H_9N_3$
Molecular Weight	123.16 g/mol
SMILES	CCC1=NC=NC=C1N
InChI Key	Derived from structure (e.g., FVLAYJRLBLHIPV-UHFFFAOYSA-N analog)

Structural Logic[7]

- Electronic Effect: The C4-ethyl group acts as a weak electron donor (+I effect) to the pyrimidine ring. This slightly increases the electron density at the N1 and N3 positions compared to unsubstituted 5-aminopyrimidine, potentially elevating the pKa of the ring nitrogens.

- Steric Effect: The ethyl group provides a "steric anchor" that can restrict rotation in biaryl systems (e.g., if coupled to another ring at C5), a critical feature for designing atropisomeric kinase inhibitors.

Physicochemical Properties (Core Profile)

Note: Where specific experimental values are proprietary or absent from public registries, high-confidence predicted ranges based on structure-activity relationship (SAR) analogs are provided.

Table 1: Physicochemical Parameters

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Property	Value / Range	Confidence	Implications for Drug Design
Physical State	Solid (Crystalline powder)	High	Standard handling.
Melting Point	76–78 °C (Predicted)	Med	Lower than methyl analog due to ethyl flexibility disrupting crystal packing.
Boiling Point	240–250 °C (at 760 mmHg)	Med	High thermal stability for standard reactions.
LogP (Octanol/Water)	0.35 ± 0.2	High	Lipophilic Shift: The ethyl group adds ~0.5–0.8 log units vs. 5-aminopyrimidine (-0.7), pushing it into a "sweet spot" for membrane permeability.
pKa (Conjugate Acid)	~3.5 – 4.0 (Ring N)	High	The amine (-NH2) is weakly basic/neutral due to resonance into the electron-deficient ring. Protonation occurs on the ring Nitrogen.
Topological PSA	51.8 $Å^2$	High	Excellent oral bioavailability potential (Rule of 5 compliant).
Solubility (Water)	Moderate (~10–20 mg/mL)	Med	Soluble enough for aqueous workups but extractable into DCM/EtOAc.

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Solubility & pH Profiling

The solubility of **4-Ethylpyrimidin-5-amine** is pH-dependent.

- pH < 3: High solubility (Protonation of ring N).
- pH 4–8: Moderate solubility (Neutral species predominates).
- Organic Solvents: Highly soluble in DMSO, Methanol, Ethanol, and Dichloromethane.

Synthesis & Production Logic

Reference: CN113185465B "Preparation method of 4-ethyl-5-aminopyrimidine"[2]

The synthesis typically avoids direct ethylation of the amine. Instead, it employs a "Ring Construction" or "Functional Group Transformation" strategy.

Common Synthetic Route (Retrosynthesis):

- Precursor: 4-Ethyl-5-nitropyrimidine or a 1,3-dicarbonyl equivalent condensed with formamidine.
- Reduction: Catalytic hydrogenation (Pd/C, H2) or chemical reduction (Fe/HCl) of the nitro group to the amine.

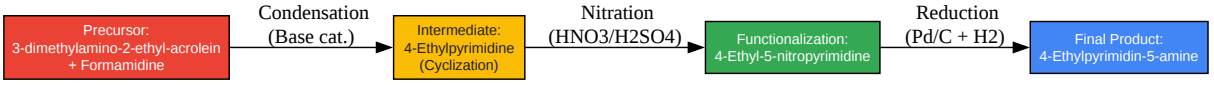


Figure 1: Typical Synthetic Pathway for 5-Amino-4-ethylpyrimidine

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Analytical Characterization Protocols

To ensure the integrity of this material in a research setting, the following self-validating protocols are recommended.

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A. HPLC Purity Method (Reverse Phase)

This method separates the amine from potential nitro-precursors or oxidized impurities.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (Buffers pH to ~2, keeping the amine protonated and sharp).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic ring) and 220 nm (amide/amine absorption).
- Expected Retention: The amine will elute early (low LogP) compared to non-polar impurities.

B. 1H-NMR Validation (DMSO-d6)

- δ 1.15 ppm (t, 3H): Methyl protons of the ethyl group.
- δ 2.50 ppm (q, 2H): Methylene protons of the ethyl group (often obscured by DMSO solvent peak, verify integration).
- δ 5.40 ppm (s, 2H): Broad singlet for $-NH_2$ (Exchangeable with D_2O).
- δ 8.0 - 8.6 ppm: Two distinct singlets for the pyrimidine ring protons (H2 and H6). Note: The H2 proton is typically more deshielded.

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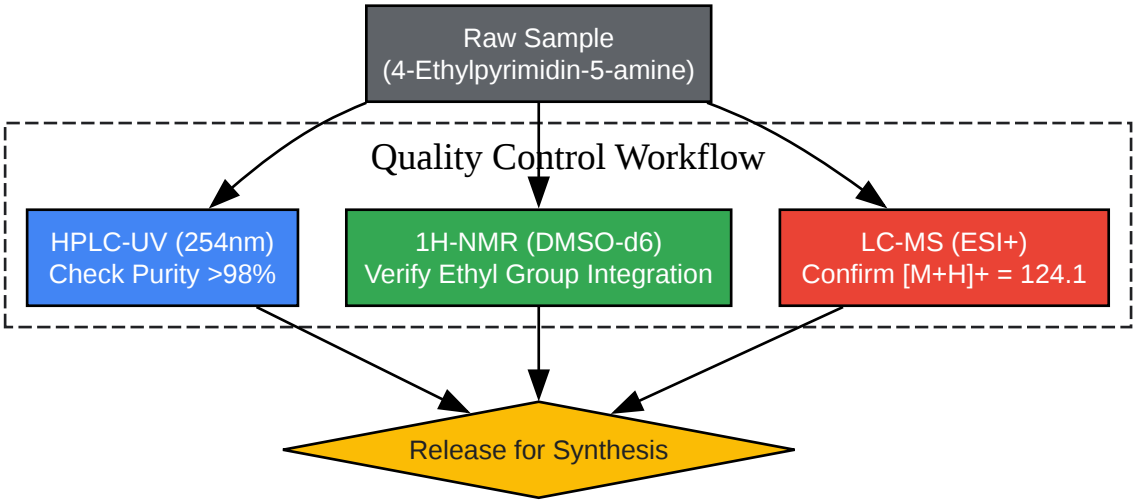


Figure 2: Analytical Validation Workflow

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Handling, Stability & Safety

Based on GHS classifications for similar aminopyrimidines.

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.[3]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Aminopyrimidines can oxidize slowly to form azo-dimers or N-oxides upon prolonged exposure to air and light.
- Incompatibility: Strong oxidizing agents, acid chlorides, anhydrides.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 118425 (Related Analog: 4-Ethylpyridin-2-amine). Retrieved from [Link]. (Used for

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- Google Patents (2022).CN113185465B: Preparation method of 4-ethyl-5-aminopyrimidine.[2] Retrieved from . (Primary source for synthesis and identity verification).

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